

Folate Metabolism & ALDH1L1 Context

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Compound Focus: 7,4'-Dihydroxyflavone

CAS No.: 2196-14-7

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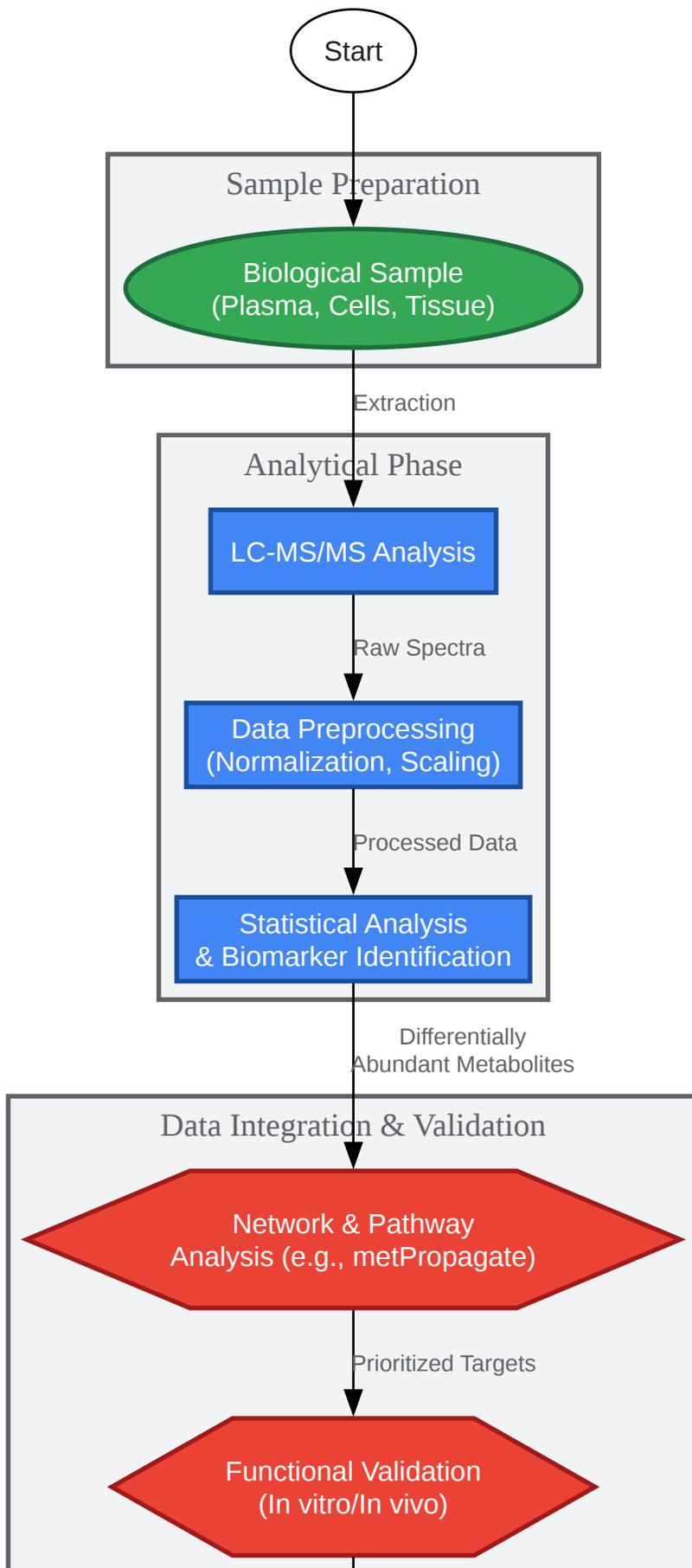
Although the search did not yield data on 7,4'-DHF specifically, one study provides high-quality information on **ALDH1L1**, a crucial enzyme in the folate (one-carbon) metabolism pathway [1]. Since 7,4'-DHF is likely a form of dihydrofolate within this pathway, understanding ALDH1L1's role offers valuable context.

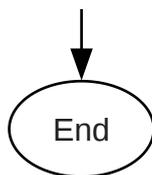
The table below summarizes key quantitative findings from a study on ALDH1L1 in RT4 bladder cancer cells [1].

| Parameter Investigated | Experimental Finding/Methodology |
|------------------------|---|
| Cell Line Model | RT4 human bladder cancer cell line (high endogenous ALDH1L1) and derived shRNA clones with low/no ALDH1L1 expression [1]. |
| Proliferation Assay | MTT cell proliferation assay; cells seeded at 5×10^3 cells/well in 96-well plates; absorbance measured at 570nm [1]. |
| Doubling Time | RT4 (high ALDH1L1): 36.3 hours; sh506 (low ALDH1L1): 19.4 hours; sh572 (no ALDH1L1): 23.2 hours [1]. |
| Tumor Growth In Vivo | Xenograft tumors from ALDH1L1-deficient clones were significantly larger than those from original RT4 cells [1]. |
| Metabolomic Analysis | Untargeted metabolomics on xenograft tumors; altered pathways in clones included TCA cycle, glutathione, and fatty acid metabolism [1]. |

Experimental Workflow for Metabolite Analysis

For researchers aiming to study a specific metabolite like 7,4'-DHF, the following workflow synthesizes common methodologies from the search results, particularly from the field of metabolomics [2] [3].



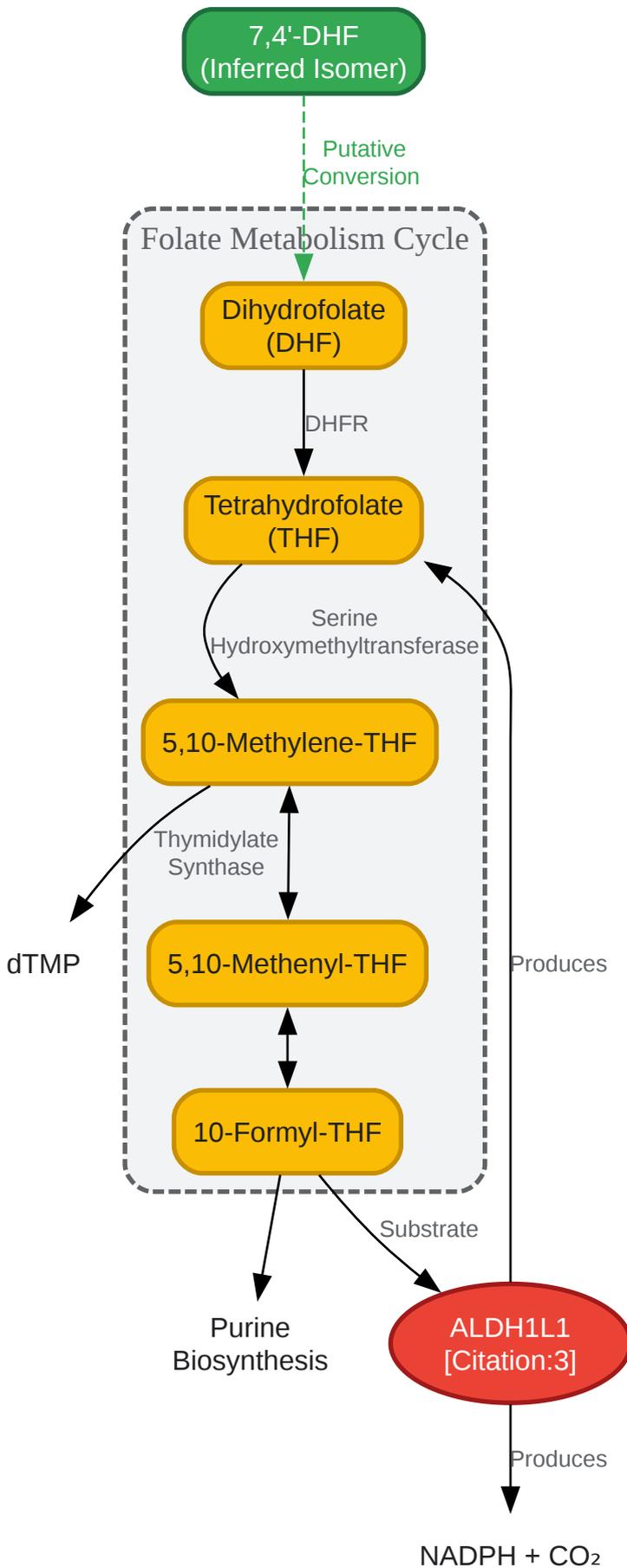


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Proposed workflow for metabolomic identification and validation.

Folate Metabolic Pathway

The following diagram illustrates the key reactions of the folate metabolism cycle, showing the position where 7,4'-DHF is theorized to fit in. The role of ALDH1L1, supported by the search results [1], is also highlighted.



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Key folate metabolism pathway and inferred position of 7,4'-DHF.

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References

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